

Health and safety information for Allyl cyclohexyloxyacetate

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Compound of Interest

Compound Name: Allyl cyclohexyloxyacetate

Cat. No.: B1266723

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An In-depth Technical Guide to the Health and Safety of **Allyl Cyclohexyloxyacetate**

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

This technical guide provides a comprehensive overview of the health and safety information currently available for **Allyl cyclohexyloxyacetate** (CAS No. 68901-15-5). This fragrance ingredient is a colorless to pale yellowish liquid with a distinct fruity, herbal, and green odor.^[1] Due to a lack of extensive direct toxicological data for **Allyl cyclohexyloxyacetate**, its safety assessment heavily relies on the principle of read-across from structurally and metabolically similar compounds, primarily Allyl cyclohexanepropionate (CAS No. 2705-87-5). This guide synthesizes the available data on its physicochemical properties, toxicological profile, handling and storage recommendations, and emergency procedures. All quantitative data are presented in structured tables for clarity, and key experimental methodologies are detailed. A logical diagram illustrating the read-across justification for toxicological data is also provided.

Physicochemical and General Information

A summary of the key physicochemical properties of **Allyl cyclohexyloxyacetate** is presented in Table 1. This information is critical for understanding its potential for exposure and for developing appropriate handling procedures.

Table 1: Physicochemical Properties of **Allyl Cyclohexyloxyacetate**

Property	Value	Source
Molecular Formula	C11H18O3	PubChem
Molecular Weight	198.26 g/mol	PubChem[2]
CAS Number	68901-15-5	ChemicalBook[1]
Appearance	Colorless to pale yellowish liquid	ChemicalBook[1]
Odor	Strong, fruity, herbal, green, reminiscent of galbanum	ChemicalBook[1]
Boiling Point	>100°C	ChemicalBook[1]
Flash Point	>100°C	ChemicalBook[1]
Water Solubility	1.655 g/L at 20°C	ChemicalBook[1]
LogP	2.8 at 24.7°C	ChemicalBook[1]

Toxicological Profile

The toxicological assessment of **Allyl cyclohexyloxyacetate** is largely based on data from analogue compounds due to the limited availability of direct experimental studies.[3][4] The primary analogue used for read-across is Allyl cyclohexanepropionate. The justification for this approach is based on structural similarity, shared metabolic pathways where these esters are hydrolyzed to allyl alcohol and the corresponding carboxylic acids, and comparable physicochemical properties.

Table 2: Summary of Toxicological Endpoints for **Allyl cyclohexyloxyacetate** and its Analogues

Toxicological Endpoint	Result/Conclusion	Basis of Evidence
Acute Oral Toxicity	Harmful if swallowed (GHS Category 4)	GHS Classification[2]
Acute Dermal Toxicity	No data available for Allyl cyclohexyloxyacetate. Allyl cyclohexanepropionate has an LD50 of 1600 mg/kg (rabbit).	Read-across from Allyl cyclohexanepropionate
Skin Corrosion/Irritation	Causes skin irritation (GHS Category 2)	GHS Classification[2]
Serious Eye Damage/Irritation	No data available.	-
Respiratory or Skin Sensitization	May cause an allergic skin reaction.[5]	QSAR modeling and read-across from Allyl cyclohexanepropionate.[4][5]
Germ Cell Mutagenicity	Not expected to be genotoxic. [3][4]	Read-across from Allyl cyclohexanepropionate (Ames test, in vitro micronucleus test). [4][6]
Carcinogenicity	No component is identified as a probable, possible, or confirmed human carcinogen by IARC.[5]	IARC classification[5]
Reproductive Toxicity	Not expected to be a reproductive toxicant at current exposure levels.	Read-across from Allyl cyclohexanepropionate.[4]
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation.[5]	MSDS Information[5]
Specific Target Organ Toxicity (Repeated Exposure)	Not expected to be a significant hazard at current exposure levels.	Read-across from Allyl (cyclohexyloxy)acetate.[4]
Aspiration Hazard	No data available.	-

Experimental Protocols

Detailed methodologies for the key toxicological assessments, based on OECD guidelines and read-across data, are provided below.

Repeated Dose Oral Toxicity (based on OECD Guideline 407)

The repeated dose 28-day oral toxicity study for the analogue compound, Allyl cyclohexanecarboxylate, was conducted following a protocol similar to OECD Guideline 407.

- Test System: Wistar rats.
- Administration: Daily oral gavage for 28 consecutive days.
- Dose Groups: A control group and at least three dose levels of the test substance.
- Observations: Daily clinical observations for signs of toxicity. Body weight and food consumption are measured weekly.
- Clinical Pathology: At the end of the study, blood samples are collected for hematology and clinical biochemistry analysis.
- Pathology: All animals are subjected to a full necropsy. Organs are weighed, and tissues are preserved for histopathological examination.
- Endpoint: The No Observed Adverse Effect Level (NOAEL) is determined based on the study findings. For Allyl (cyclohexyloxy)acetate, a derived NOAEL of 32 mg/kg/day was established from a read-across study.[\[4\]](#)

Genotoxicity: Bacterial Reverse Mutation Test (Ames Test - based on OECD Guideline 471)

An Ames test was conducted on Allyl (cyclohexyloxy)acetate to assess its potential for gene mutations.

- Test System: Salmonella typhimurium strains TA98, TA100, TA1535, and TA1537, and Escherichia coli strain WP2 uvrA.
- Method: The test was performed with and without metabolic activation (S9 mix). The substance was tested at a range of concentrations.
- Endpoint: A substance is considered mutagenic if it causes a dose-dependent, reproducible increase in the number of revertant colonies. Allyl (cyclohexyloxy)acetate was found to be non-mutagenic in this assay.[3]

Genotoxicity: In Vitro Mammalian Cell Micronucleus Test (based on OECD Guideline 487)

The clastogenic potential of the analogue, Allyl cyclohexanepropionate, was evaluated using an in vitro micronucleus test.

- Test System: Human peripheral blood lymphocytes.
- Method: Cells were exposed to the test substance at various concentrations, both with and without metabolic activation.
- Endpoint: The frequency of micronucleated cells was determined. A significant, dose-dependent increase in micronucleated cells indicates clastogenic activity. Allyl cyclohexanepropionate was considered non-clastogenic in this test.[6]

Hazard Identification and Classification

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for communicating hazard information.

Table 3: GHS Hazard Classification for **Allyl cyclohexyloxyacetate**

Hazard Class	Hazard Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed[2]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[2]
Hazardous to the Aquatic Environment, Long-Term Hazard	1	H410: Very toxic to aquatic life with long lasting effects[2]

Handling, Storage, and Emergency Procedures

Handling

- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety glasses with side shields, and a lab coat.[5]
- Work in a well-ventilated area, preferably under a chemical fume hood, to avoid inhalation of vapors.[5]
- Avoid contact with skin and eyes.[5]
- Wash hands thoroughly after handling.

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents, acids, and bases.

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[5]
- Skin Contact: Remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.[5]

- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek medical attention.[5]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[5]

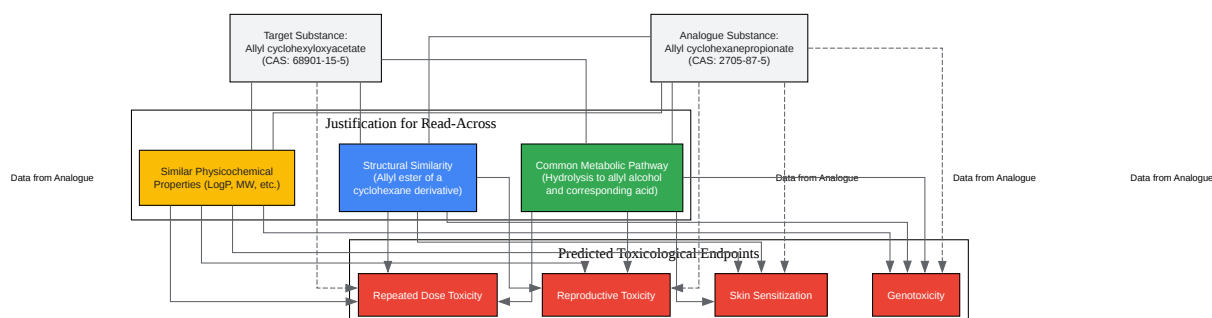
Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[5]
- Specific Hazards: Emits toxic fumes under fire conditions.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Visualizations

Read-Across Justification for Toxicological Data

The following diagram illustrates the logical relationship for using read-across data from analogue compounds to assess the safety of **Allyl cyclohexyloxyacetate**.

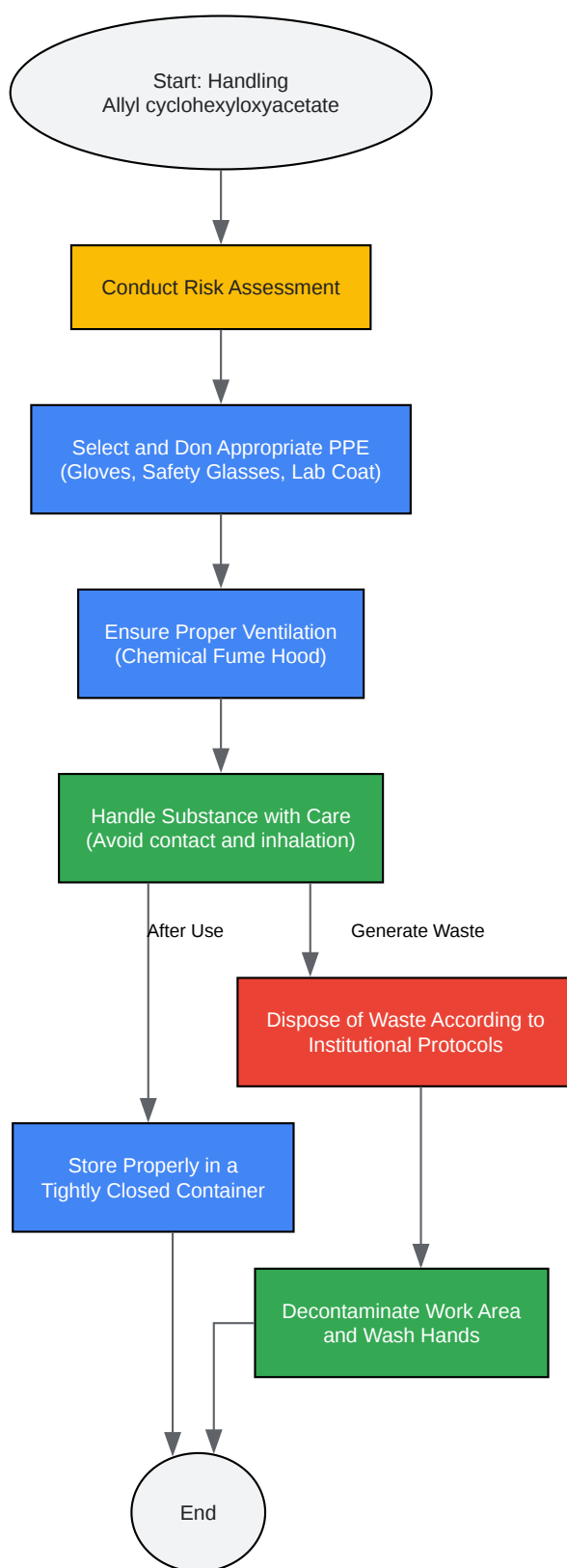


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Caption: Read-across justification for **Allyl cyclohexyloxyacetate**.

Safe Handling Workflow

The following diagram outlines a workflow for the safe handling of **Allyl cyclohexyloxyacetate** in a laboratory setting.



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